

# safe handling and storage procedures for 4-Bromo-3-chloroaniline

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## Compound of Interest

Compound Name: 4-Bromo-3-chloroaniline

Cat. No.: B1265746

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## Technical Support Center: 4-Bromo-3-chloroaniline

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **4-Bromo-3-chloroaniline**.

## Frequently Asked Questions (FAQs)

**Q1:** What are the primary hazards associated with **4-Bromo-3-chloroaniline**?

**A1:** **4-Bromo-3-chloroaniline** is a hazardous substance that poses several risks. It is harmful if swallowed, toxic in contact with skin, and harmful if inhaled.<sup>[1]</sup> It can cause skin irritation and serious eye irritation.<sup>[1]</sup> Furthermore, there is a risk of damage to organs through prolonged or repeated exposure.<sup>[1]</sup>

**Q2:** What personal protective equipment (PPE) is required when handling this compound?

**A2:** When working with **4-Bromo-3-chloroaniline**, it is crucial to wear appropriate personal protective equipment. This includes protective gloves, protective clothing, eye protection (chemical goggles or safety glasses), and face protection.<sup>[1][2]</sup> In case of inadequate ventilation, respiratory protection should also be worn.<sup>[2]</sup>

**Q3:** What are the proper storage conditions for **4-Bromo-3-chloroaniline**?

A3: The compound should be stored in a tightly closed container in a well-ventilated place.[2] Some sources recommend storage in a cool, dark, and dry area, potentially under an inert gas to prevent degradation.[3] It is also important to protect it from air and light, as long-term exposure may cause decomposition.[3][4]

Q4: What should I do in case of accidental exposure?

A4: Immediate action is necessary in case of exposure.

- If inhaled: Move the victim to fresh air. If they feel unwell, call a POISON CENTER or doctor. [1][5]
- If on skin: Wash the affected area with plenty of soap and water.[1][2] Immediately call a POISON CENTER or doctor.[1]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice if irritation persists.[2][3]
- If swallowed: Rinse the mouth with water.[1] Call a POISON CENTER or doctor if you feel unwell.[5]

Q5: What are the known incompatibilities for **4-Bromo-3-chloroaniline**?

A5: While specific chemical incompatibility data for **4-Bromo-3-chloroaniline** is limited, general principles for anilines and halogenated compounds should be followed. Avoid contact with strong oxidizing agents, acids, and acid chlorides. Reactions with these substances can be vigorous and produce hazardous byproducts.

## Troubleshooting Guides

Scenario 1: I observe a change in the color of the **4-Bromo-3-chloroaniline** powder.

- Possible Cause: The compound may be degrading due to improper storage conditions, such as exposure to light, air, or moisture.
- Solution: Immediately move the container to a cool, dark, and dry place, preferably under an inert atmosphere. Evaluate the purity of the material before use in sensitive experiments. For

future storage, ensure the container is tightly sealed and stored according to the recommended conditions.

Scenario 2: I have a small spill of **4-Bromo-3-chloroaniline** powder in the laboratory.

- Immediate Action: Evacuate the immediate area and ensure proper ventilation. Avoid breathing the dust.
- Cleanup Protocol:
  - Wear the appropriate PPE, including a respirator, chemical-resistant gloves, and safety goggles.
  - Gently cover the spill with an inert absorbent material like clay or diatomaceous earth.[\[2\]](#)
  - Carefully sweep or shovel the material into a suitable, labeled container for hazardous waste.[\[2\]](#)
  - Clean the spill area with a suitable solvent, followed by soap and water.
  - Dispose of the contaminated materials and waste according to local, regional, and national regulations.[\[2\]](#)

## Data Presentation

### Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrCIN
Molecular Weight	206.47 g/mol
Appearance	White to light yellow powder or crystal <a href="#">[5]</a>
Melting Point	64.0 to 74.0 °C <a href="#">[5]</a>
Solubility	Moderately soluble in organic solvents

## GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 3 <a href="#">[2]</a>
Acute Toxicity, Inhalation	Category 4
Skin Corrosion/Irritation	Category 2 <a href="#">[1]</a> <a href="#">[2]</a>
Serious Eye Damage/Eye Irritation	Category 2 <a href="#">[1]</a> <a href="#">[2]</a>
Specific Target Organ Toxicity (Repeated Exposure)	Category 2 <a href="#">[1]</a>

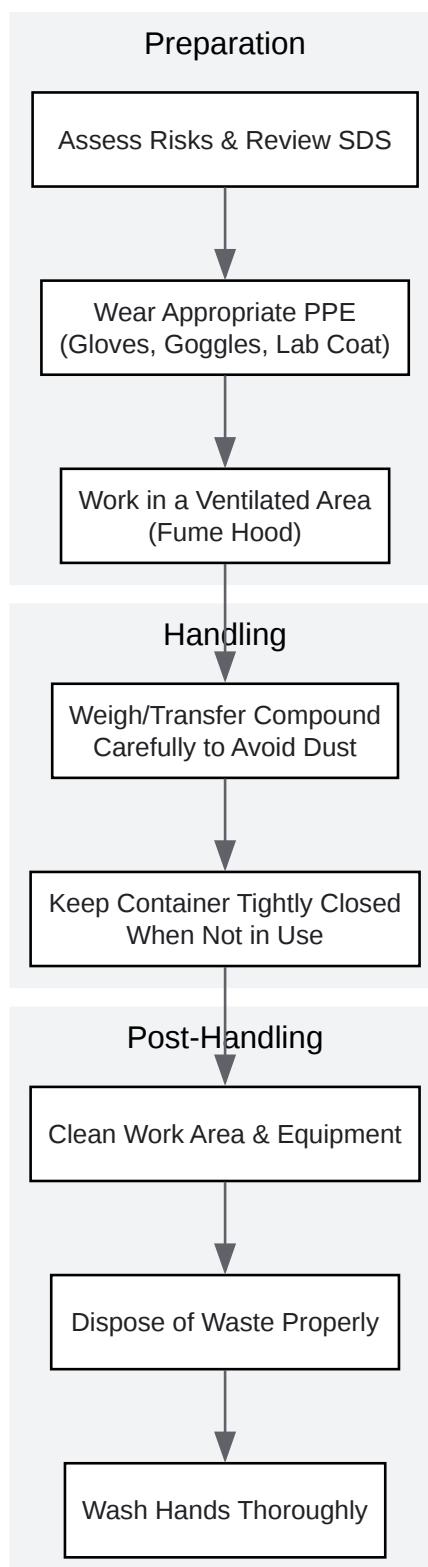
## Experimental Protocols

### Protocol for Safe Weighing of **4-Bromo-3-chloroaniline**

- Preparation:
  - Ensure the weighing area is in a well-ventilated space, preferably within a chemical fume hood.
  - Don all required PPE: lab coat, chemical-resistant gloves, and safety goggles.
  - Prepare a labeled, sealable container for the weighed compound.
- Weighing Procedure:
  - Place a weighing paper or boat on the analytical balance and tare.
  - Carefully transfer the desired amount of **4-Bromo-3-chloroaniline** from the stock container to the weighing paper using a clean spatula. Avoid creating dust.
  - Once the desired weight is reached, securely close the stock container.
  - Carefully transfer the weighed powder to the prepared container and seal it.

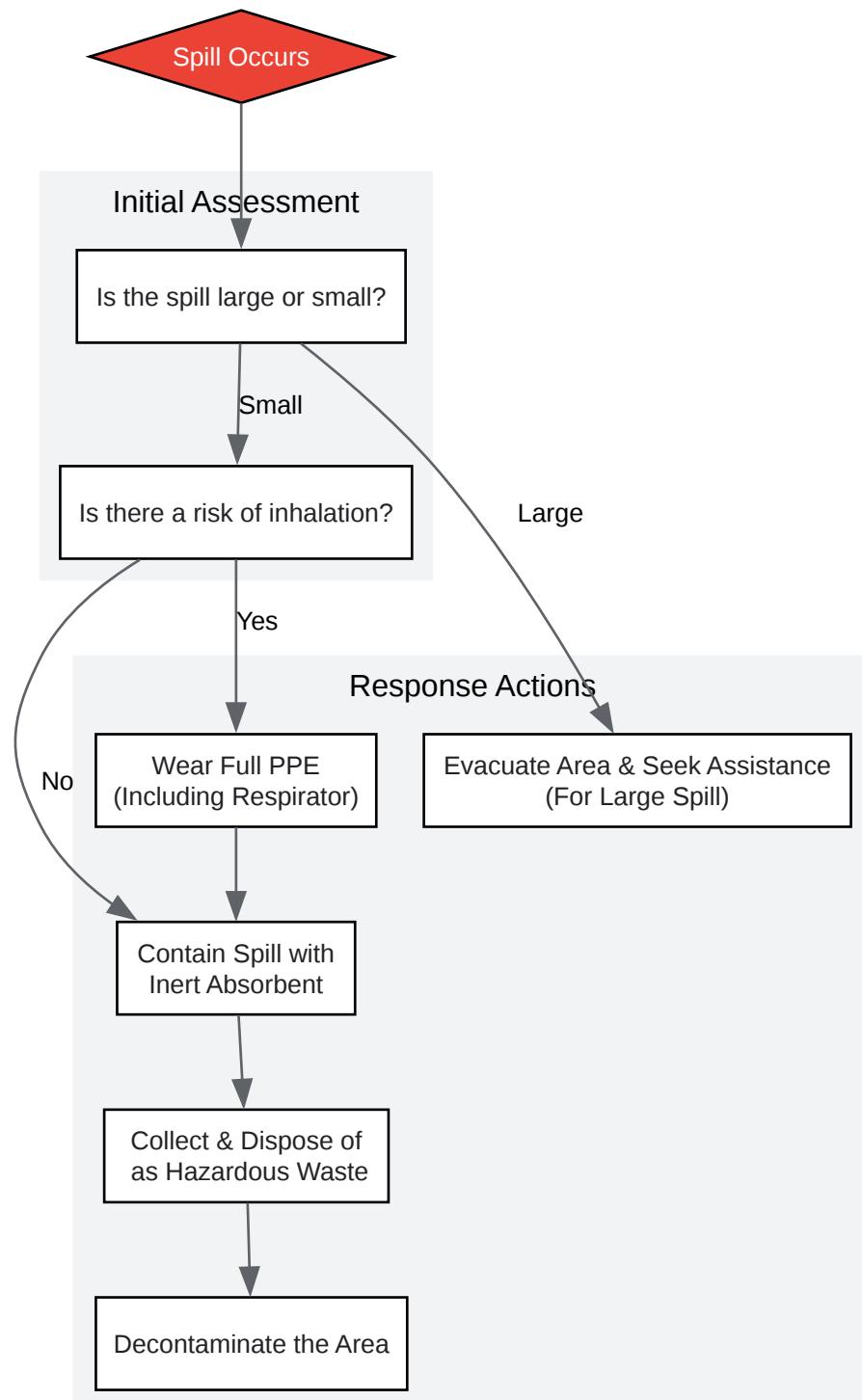
- Cleanup:
  - Wipe the spatula and the weighing area with a damp cloth to remove any residual powder.
  - Dispose of the weighing paper and any contaminated cleaning materials in the designated hazardous waste container.
  - Wash hands thoroughly with soap and water after completing the task.

## Visualizations



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Caption: Workflow for the safe handling of **4-Bromo-3-chloroaniline**.

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Caption: Decision logic for responding to a **4-Bromo-3-chloroaniline** spill.

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## References

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